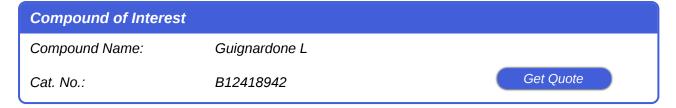


Guignardone L: A Technical Guide on its Chemical Structure and Properties

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical structure, properties, and biological activities of **Guignardone L**, a meroterpenoid natural product. The information is compiled from primary scientific literature and is intended for researchers, scientists, and professionals in the field of drug development.

Chemical Structure and Properties

Guignardone L, also reported as compound 6 in the scientific literature, is a meroterpenoid isolated from the endophytic fungus Guignardia sp., which was obtained from the plant Euphorbia sieboldiana. Its chemical structure was elucidated through extensive spectroscopic analysis, including 1D and 2D Nuclear Magnetic Resonance (NMR) and High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS).

Table 1: Physicochemical Properties of Guignardone L

Property	Value	Source
Molecular Formula	C17H22O5	[1]
Molecular Weight	306.35 g/mol	[1]
Appearance	White powder	[1]
Optical Rotation	[α]20D +89.5 (c 0.1, MeOH)	[1]



Table 2: 1H NMR Spectroscopic Data for Guignardone L (500 MHz, CDCl3)

Position	δΗ (ppm), mult. (J in Hz)
4	4.54, d (5.5)
5a	2.45, dd (10.5, 5.5)
5b	2.27, d (17.0)
7a	3.80, d (8.0)
7b	3.50, d (8.0)
8a	1.85, m
8b	1.63, m
9	2.07, m
11	1.31, s
12a	2.02, d (11.0)
12b	1.55, m
13a	2.00, m
13b	1.54, m
14	2.61, d (17.0)
16	1.20, s
17	1.18, s

Table 3: 13C NMR Spectroscopic Data for Guignardone L (125 MHz, CDCl3)



Position	δC (ppm)
1	198.8
2	102.7
3	174.1
4	78.4
5	44.0
6	81.7
7	70.6
8	18.2
9	41.3
10	90.8
11	22.9
12	38.4
13	24.7
14	51.1
15	73.1
16	27.4
17	28.8

Experimental Protocols

The following protocols are based on the methods described by Li et al. in the Journal of Natural Products (2015).[1]

Fungal Strain and Fermentation

The endophytic fungus Guignardia sp. was isolated from the fresh stems of Euphorbia sieboldiana. The fungal strain was cultured on potato dextrose agar (PDA) plates at 28 °C for 7



days. For large-scale fermentation, agar plugs were inoculated into 1 L Erlenmeyer flasks each containing 300 mL of potato dextrose broth (PDB). The flasks were incubated at 28 °C on a rotary shaker at 180 rpm for 30 days.

Extraction and Isolation of Guignardone L

The fermentation broth (30 L) was filtered to separate the mycelia from the supernatant. The supernatant was extracted three times with an equal volume of ethyl acetate (EtOAc). The EtOAc extracts were combined and evaporated under reduced pressure to yield a crude extract.

The crude extract was subjected to column chromatography over silica gel using a gradient of petroleum ether/EtOAc (from 100:0 to 0:100, v/v) to yield several fractions. Fractions containing **Guignardone L** were further purified by repeated column chromatography on silica gel and Sephadex LH-20, followed by preparative High-Performance Liquid Chromatography (HPLC) to afford pure **Guignardone L**.



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Figure 1. Experimental workflow for the isolation of **Guignardone L**.

Structure Elucidation

The structure of **Guignardone L** was determined using the following spectroscopic methods:

- 1D NMR:1H and 13C NMR spectra were recorded on a Bruker AV-500 spectrometer.
- 2D NMR:1H-1H COSY, HSQC, and HMBC experiments were performed to establish the connectivity of protons and carbons.



- HRESIMS: High-resolution mass spectra were obtained on an Agilent 6210 TOF mass spectrometer to determine the molecular formula.
- Optical Rotation: Specific rotation was measured on a PerkinElmer 341 polarimeter.

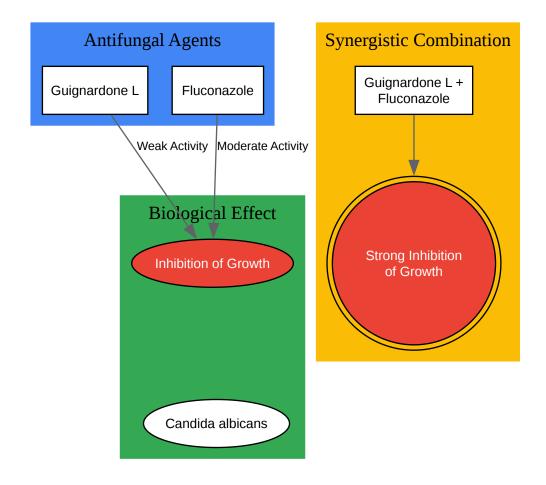
Biological Activity

Guignardone L has been evaluated for its antifungal activity against Candida albicans. While it exhibits weak antifungal activity on its own, it displays significant synergistic effects when combined with the antifungal drug fluconazole.

Antifungal Synergism

When tested in combination with fluconazole, **Guignardone L** significantly enhances the antifungal efficacy against C. albicans. This synergistic interaction suggests that **Guignardone L** may act on a pathway that, when inhibited, potentiates the effect of fluconazole. The exact mechanism of this synergy has not been elucidated but represents a promising area for future research in the development of combination therapies for fungal infections.





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References

- 1. Synergistic Antifungal Meroterpenes and Dioxolanone Derivatives from the Endophytic Fungus Guignardia sp PubMed [pubmed.ncbi.nlm.nih.gov]
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